

Personal protective equipment for handling 1-(Benzyloxy)-3-ethynylbenzene

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Compound of Interest

Compound Name: 1-(Benzyloxy)-3-ethynylbenzene

Cat. No.: B163511

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Essential Safety and Handling Guide for 1-(Benzyloxy)-3-ethynylbenzene

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for **1-(Benzyloxy)-3-ethynylbenzene** (CAS No. 128133-59-5). Adherence to these guidelines is critical for ensuring laboratory safety and operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

1-(Benzyloxy)-3-ethynylbenzene is classified with the following hazards:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

The signal word for this chemical is Warning.[1] To mitigate these risks, the following personal protective equipment is mandatory.

| PPE Category | Item | Specification |
|------------------------|--|---|
| Eye/Face Protection | Safety Goggles/Glasses | Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be necessary for splash hazards.[2] |
| Skin Protection | Gloves | Chemical-resistant gloves (e.g., nitrile, neoprene). Inspect before use and dispose of properly.[3][4] |
| Protective Clothing | Laboratory coat, chemical-resistant apron, or coveralls to prevent skin contact.[5][6] | |
| Footwear | Closed-toe shoes.[4] | |
| Respiratory Protection | Respirator | Use in a well-ventilated area. If ventilation is inadequate, a NIOSH-approved respirator is required.[4][5] |

Operational Handling and Storage

Proper handling and storage are crucial to maintain the stability of the compound and the safety of laboratory personnel.

| Aspect | Guideline |
|----------|--|
| Handling | Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Use only in a well-ventilated area, preferably a chemical fume hood.[1][7] Avoid breathing fumes, dust, or vapors.[1] Minimize dust generation and accumulation.[1] |
| Storage | Store in a tightly-closed container in a cool, dry, well-ventilated area.[1] Keep away from incompatible substances and sources of ignition.[1] |

Emergency Procedures and First Aid

Immediate and appropriate responses to accidental exposure are critical.

| Exposure Route | First Aid Measures |
|----------------|---|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[1][5] |
| Skin Contact | Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[1][5] Seek medical attention if irritation persists.[1] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing.[1] Seek medical attention.[5] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.[3][5] Seek immediate medical attention.[5] |

Spill and Disposal Plan

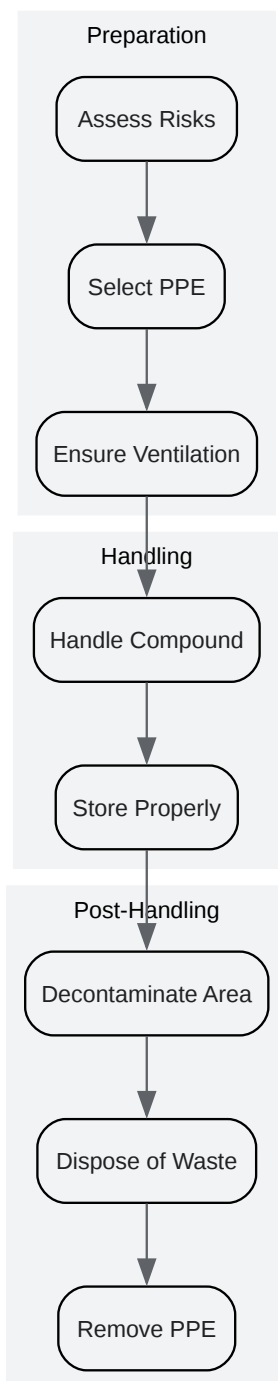
Proper containment and disposal are essential to prevent environmental contamination and ensure safety.

| Action | Procedure |
|-------------------|---|
| Spill Containment | Evacuate personnel from the area. Wear appropriate PPE. Prevent further leakage or spillage if safe to do so. Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal. ^[5] Do not let the product enter drains. ^[1] |
| Waste Disposal | Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations. ^[1] Contaminated clothing should be properly disposed of as hazardous waste. ^[7] |

Visual Safety Workflow

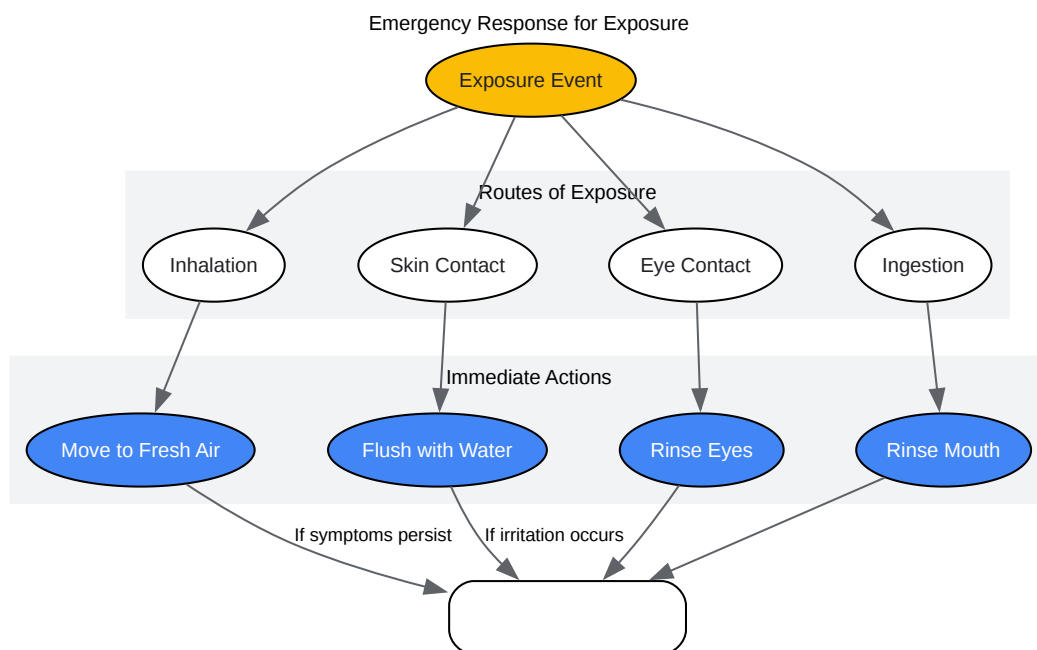
The following diagrams illustrate the essential safety workflows for handling **1-(Benzyloxy)-3-ethynylbenzene**.

Handling Protocol for 1-(Benzyloxy)-3-ethynylbenzene



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Caption: A workflow for the safe handling of **1-(Benzyloxy)-3-ethynylbenzene**.



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Caption: Emergency response procedures for exposure to **1-(Benzyloxy)-3-ethynylbenzene**.

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